

AZ-PFKFB3-67 Quarterhydrate: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

Cat. No.: B15577163

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **AZ-PFKFB3-67 quarterhydrate**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3).

AZ-PFKFB3-67 quarterhydrate is a valuable tool for studying the role of PFKFB3 in various physiological and pathological processes, including cancer metabolism, angiogenesis, and inflammation. PFKFB3 is a key regulatory enzyme in glycolysis, and its inhibition can modulate cellular metabolism and downstream signaling pathways.

Solubility and Stock Solution Preparation

Proper preparation of stock solutions is critical for accurate and reproducible experimental results. The solubility of **AZ-PFKFB3-67 quarterhydrate** has been determined in several common laboratory solvents.

Quantitative Solubility Data

Solvent	Concentration (mM)	Concentration (mg/mL)	Source
DMSO	100	45.55	[1]
Ethanol	100	45.55	[1]
Acetonitrile	≥ 21.95	≥ 10	[2]
DMSO	2.2 - 21.95	1 - 10	[2]

Note: Solubility data is often reported for AZ-PFKFB3-67 without specifying the quarterhydrate form. The data presented here is based on available information and should be considered applicable to the quarterhydrate form unless otherwise specified by the supplier.

Experimental Protocols: Stock Solution Preparation

1. Preparation of a 10 mM DMSO Stock Solution:

- Materials: **AZ-PFKFB3-67 quarterhydrate** (Molecular Weight: 460.52 g/mol - accounting for the quarterhydrate), DMSO (anhydrous), sterile microcentrifuge tubes.
- Procedure:
 - Weigh out 4.61 mg of **AZ-PFKFB3-67 quarterhydrate**.
 - Add 1 mL of anhydrous DMSO to the solid.
 - Vortex thoroughly until the solid is completely dissolved.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store at -20°C for short-term storage or -80°C for long-term storage.

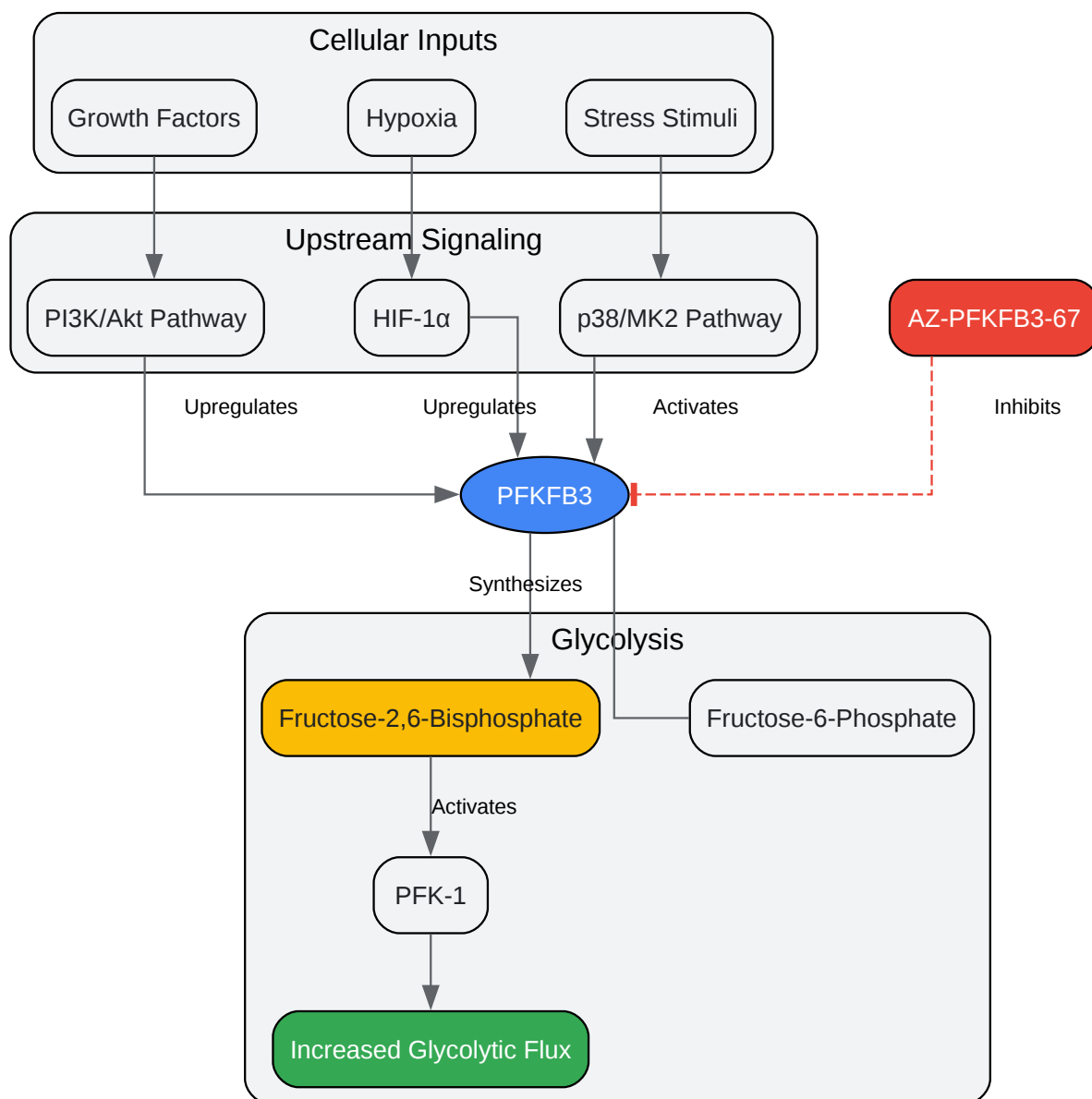
2. Preparation of a 10 mM Ethanol Stock Solution:

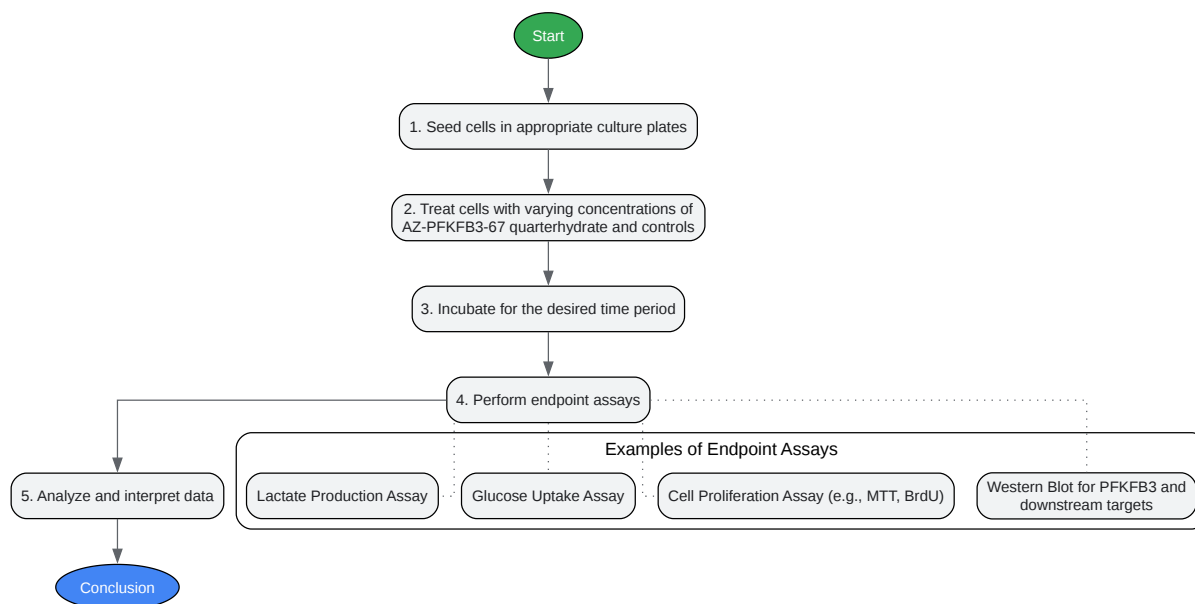
- Materials: **AZ-PFKFB3-67 quarterhydrate**, 200 proof (100%) ethanol, sterile microcentrifuge tubes.

- Procedure:
 - Weigh out 4.61 mg of **AZ-PFKFB3-67 quarterhydrate**.
 - Add 1 mL of 100% ethanol.
 - Vortex thoroughly to dissolve the compound.
 - Aliquot and store as described for the DMSO stock solution.

PFKFB3 Signaling Pathway and Inhibition by AZ-PFKFB3-67

PFKFB3 is a bifunctional enzyme that synthesizes fructose-2,6-bisphosphate (F2,6BP), a potent allosteric activator of phosphofructokinase-1 (PFK-1), a key rate-limiting enzyme in glycolysis. By increasing the rate of glycolysis, PFKFB3 plays a crucial role in providing energy and building blocks for rapidly proliferating cells, such as cancer cells. AZ-PFKFB3-67 selectively inhibits the kinase activity of PFKFB3, leading to a reduction in F2,6BP levels and a subsequent decrease in glycolytic flux.





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References

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